

Safeguarding Your Research: A Guide to Handling Clofibrate

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Compound of Interest

Compound Name: Clofibrate

Cat. No.: B1669205

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Clofibrate**, a compound requiring careful management due to its potential hazards. Adherence to these procedural steps will support the integrity of your research and the safety of your team.

Hazard Communication: **Clofibrate** is classified as harmful if swallowed, a skin irritant, and can cause serious eye damage.^[1] It is crucial to be fully aware of these risks before beginning any work.

Personal Protective Equipment (PPE)

The appropriate selection and use of PPE is the first line of defense against exposure. The following table summarizes the necessary protective gear for handling **Clofibrate**.

PPE Category	Item	Specifications
Hand Protection	Gloves	Nitrile or low-protein, powder-free latex gloves are recommended. Consider double gloving for enhanced protection. [2]
Eye and Face Protection	Safety Goggles and Face Shield	Goggles should be worn to protect against splashes. A full face shield offers supplementary protection and is required when there is a risk of splashing. [2] [3]
Body Protection	Laboratory Coat or Gown	A disposable gown made of a resistant material like polyethylene-coated polypropylene should be worn over personal clothing. [4]
Respiratory Protection	Dust Respirator	A particulate respirator should be used, especially when handling the solid form, to avoid inhalation of dust. [2]

Operational and Disposal Plans

Handling and Storage:

- Preparation: Work with **Clofibrate** should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure. Avoid generating dust.[\[2\]](#)
- Storage: Store **Clofibrate** in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents.[\[2\]](#)

Disposal Plan:

- **Waste Generation:** All disposable materials that come into contact with **Clofibrate**, including gloves, gowns, and cleaning materials, should be considered contaminated waste.
- **Waste Collection:** Place all contaminated waste into a designated, labeled, and sealed container.
- **Disposal:** Dispose of chemical waste in accordance with all applicable federal, state, and local environmental regulations. Consult with your institution's environmental health and safety (EHS) department for specific guidance on hazardous waste disposal.^[5]

Emergency Procedures

Immediate and appropriate action during an emergency is critical to minimizing harm.

First Aid Measures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.^{[1][2]}
- **Skin Contact:** Immediately wash the affected area with soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.^[1]
- **Ingestion:** Do not induce vomiting. If the person is conscious, rinse their mouth with water and give them a small amount of water to drink. Call a physician immediately.^[1]
- **Inhalation:** Move the exposed person to fresh air. If they are not breathing, provide artificial respiration. Seek medical attention.^[1]

Spill Response: A structured approach to spill cleanup is essential to prevent further contamination and exposure. The following workflow outlines the necessary steps.

Clofibrate Spill Response Workflow

Quantitative Data

The following table provides key toxicity data for **Clofibrate**. This information is critical for understanding the substance's hazard potential.

Data Point	Value	Species
LD50 (Oral)	940 mg/kg	Rat
LD50 (Intraperitoneal)	910 mg/kg	Rat
TDLO (Oral)	171 ml/kg/6D intermittent	Human

LD50: Lethal Dose, 50%. The dose that is lethal to 50% of the tested population.

TDLO: Lowest Published Toxic Dose.

(Source:[1])

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